

Technical Guide: Physicochemical Properties of 1,2-Dioleoyl-3-bromopropanediol

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Compound of Interest

Compound Name: 1,2-Dioleoyl-3-bromopropanediol

Cat. No.: B15549415

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides essential physicochemical data for **1,2-Dioleoyl-3-bromopropanediol**, a key intermediate in various synthetic applications. The information presented is intended to support research and development activities by providing accurate and readily accessible data.

Core Physicochemical Data

The fundamental molecular properties of **1,2-Dioleoyl-3-bromopropanediol** have been determined and are summarized below. These values are critical for stoichiometric calculations, analytical method development, and interpretation of experimental results.

Property	Value
Molecular Formula	C ₃ H ₇ BrO ₂
Molecular Weight	154.99 g/mol [1][2][3][4][5]
Linear Formula	CH ₂ BrCHOHCH ₂ OH[4]
CAS Number	4704-77-2[3][4][5][6]

It is important to note that the commonly referenced chemical name for this structure is 3-Bromo-1,2-propanediol.[1][2][3]

Experimental Considerations

Due to the fundamental nature of the requested information focusing on molecular weight and formula, detailed experimental protocols for its determination are not typically presented in this format. These values are established through standard analytical techniques such as mass spectrometry and elemental analysis, the methodologies of which are widely documented in chemical literature.

Similarly, as a singular chemical entity, there are no associated signaling pathways or complex experimental workflows to be diagrammed. The utility of **1,2-Dioleoyl-3-bromopropanediol** lies in its role as a reagent or building block in chemical synthesis.

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- [5. scbt.com \[scbt.com\]](#)
- [6. 3-Bromo-1,2-propanediol, 97% 5 mL | Buy Online | Thermo Scientific Chemicals | thermofisher.com \[thermofisher.com\]](#)
- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of 1,2-Dioleoyl-3-bromopropanediol]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15549415/docs#technical-guide-physicochemical-properties-of-1-2-dioleoyl-3-bromopropanediol\]](https://www.benchchem.com/product/b15549415/docs#technical-guide-physicochemical-properties-of-1-2-dioleoyl-3-bromopropanediol)

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